

comparing the properties of 2,7-Dinitronaphthalene vs 1,5-Dinitronaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dinitronaphthalene

Cat. No.: B1220600

[Get Quote](#)

A Comparative Analysis of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the physicochemical properties, synthesis, applications, and toxicological profiles of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene. This information is intended to assist researchers, scientists, and professionals in the field of drug development in understanding the characteristics of these two isomers.

Physicochemical Properties

A summary of the key physicochemical properties of **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene is presented in the table below. While both isomers share the same molecular formula and weight, their structural differences lead to variations in their physical properties.

Property	2,7-Dinitronaphthalene	1,5-Dinitronaphthalene
CAS Number	24824-27-9	605-71-0[1]
Molecular Formula	C ₁₀ H ₆ N ₂ O ₄ [2]	C ₁₀ H ₆ N ₂ O ₄ [1]
Molecular Weight	218.17 g/mol [2][3]	218.17 g/mol [1]
Appearance	Yellow crystalline solid[2]	Yellowish-white needles or light yellow fluffy solid[1]
Melting Point	229-233 °C[2]	213-216 °C[4]
Boiling Point	~413.5 °C (predicted)[2]	Sublimes[1]
Solubility in Water	Very low[2]	Less than 1 mg/mL at 20 °C[1]
Solubility in Organic Solvents	Soluble in organic solvents[2]	More soluble in organic solvents like toluene and acetone[5]

Synthesis and Production

The synthesis of both **2,7-Dinitronaphthalene** and 1,5-Dinitronaphthalene is primarily achieved through the nitration of naphthalene. However, direct nitration typically yields a mixture of isomers, with 1,5- and 1,8-dinitronaphthalene being the major products.[6] The separation of these isomers is a critical and often challenging step in obtaining the pure compounds.

Experimental Protocol: General Nitration of Naphthalene

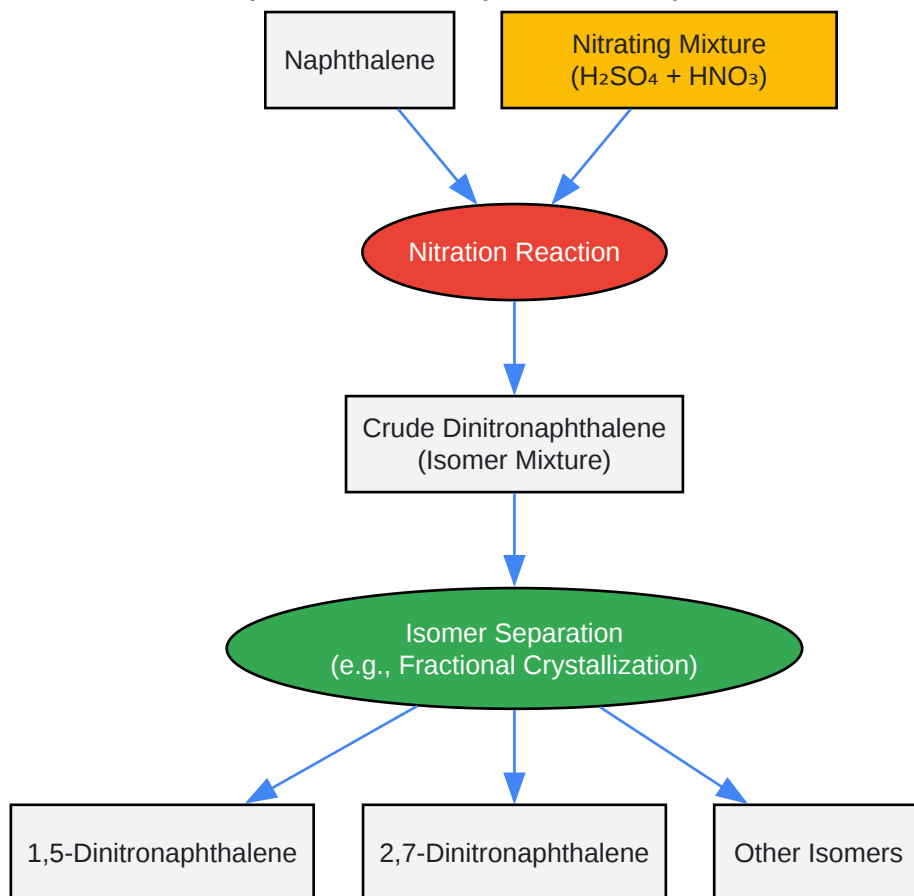
A common method for the synthesis of dinitronaphthalenes involves the following steps:

- Nitrating Mixture Preparation:** A mixture of concentrated sulfuric acid and concentrated nitric acid is carefully prepared, typically maintaining a low temperature to control the exothermic reaction.
- Nitration Reaction:** Naphthalene is slowly added to the nitrating mixture under controlled temperature conditions. The reaction is allowed to proceed for a specific duration to ensure dinitration.

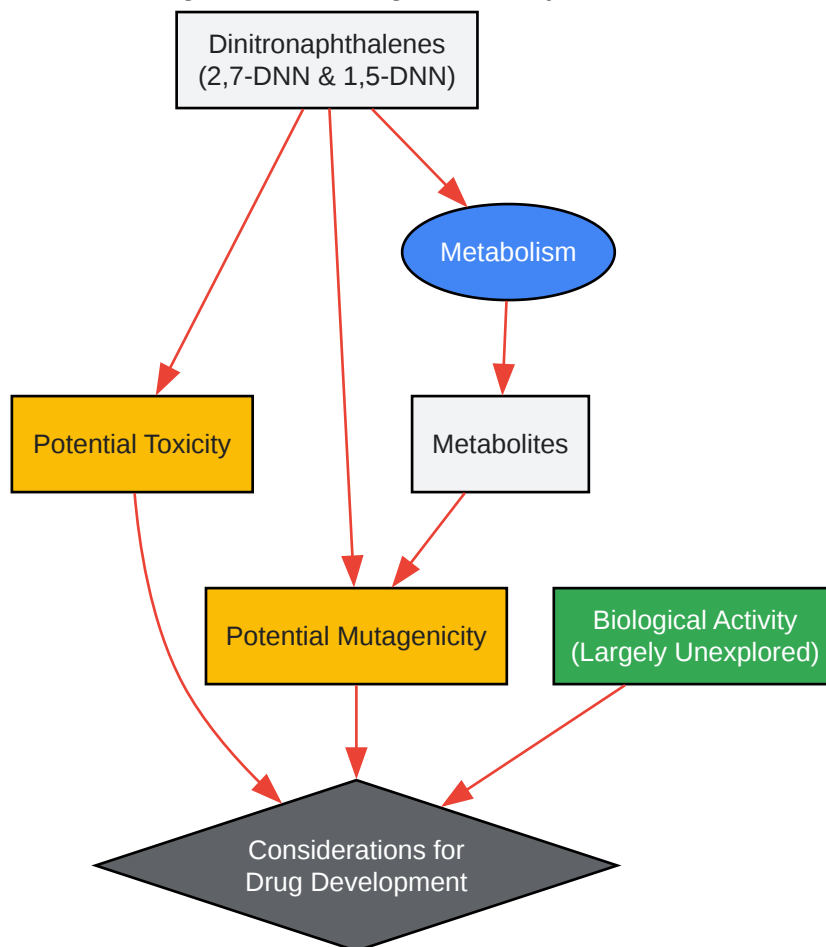
- Isolation of Isomer Mixture: The reaction mixture is then poured onto ice, causing the precipitation of the crude dinitronaphthalene isomers. The solid precipitate is collected by filtration and washed with water until neutral.
- Isomer Separation: The dried mixture of isomers can be separated by techniques such as fractional crystallization from a suitable solvent (e.g., dichloroethane) or solvent extraction, exploiting the differences in solubility between the isomers.^{[5][6]}

Below is a DOT script visualizing the general synthesis pathway for dinitronaphthalenes.

General Synthesis Pathway of Dinitronaphthalenes



Toxicological and Biological Activity Considerations



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Dinitronaphthalene | C₁₀H₆N₂O₄ | CID 11803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 2,7-Dinitronaphthalene | 24824-27-9 [smolecule.com]
- 3. 2,7-Dinitronaphthalene | C₁₀H₆N₂O₄ | CID 90620 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 2,7-DINITRONAPHTHALENE | 24824-27-9 [chemicalbook.com]
- 5. 1,5-Dinitronaphthalene | 605-71-0 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [comparing the properties of 2,7-Dinitronaphthalene vs 1,5-Dinitronaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220600#comparing-the-properties-of-2-7-dinitronaphthalene-vs-1-5-dinitronaphthalene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com